

O-Propargyl-N-Boc-ethanolamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Propargyl-N-Boc-ethanolamine

Cat. No.: B3068576

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Technical Data Sheet: O-Propargyl-N-Boc-ethanolamine

Synonym: tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate

This document provides the molecular formula and molecular weight for **O-Propargyl-N-Boc-ethanolamine**, a bifunctional crosslinker containing a propargyl group and a Boc-protected amine.

Compound Data

The key quantitative data for **O-Propargyl-N-Boc-ethanolamine**, systematically named tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate, are summarized below.

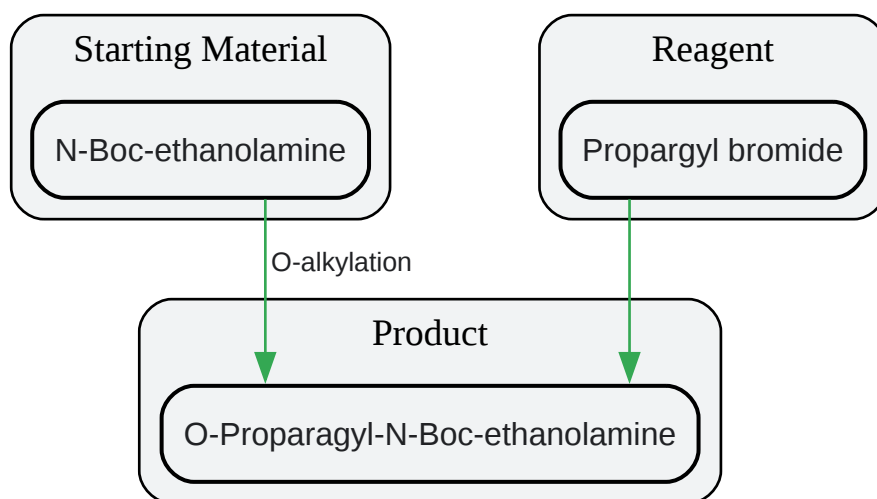
| Property | Value | Citations |
|-------------------|---|-----------|
| Molecular Formula | C ₁₀ H ₁₇ NO ₃ | [1][2][3] |
| Molecular Weight | 199.25 g/mol (also cited as 199.3 g/mol) | [1][2][3] |

Experimental Protocols & Signaling Pathways

The request for detailed experimental protocols and signaling pathways is not applicable to the fundamental physicochemical properties of a single molecule such as its molecular weight and formula. This information is typically determined through standard analytical techniques like mass spectrometry and elemental analysis, which are foundational methods in chemical characterization rather than complex experimental workflows or biological pathways.

Logical Relationships

The structure of **O-Propargyl-N-Boc-ethanolamine** can be understood as the result of functionalizing N-Boc-ethanolamine with a propargyl group at the oxygen atom of the hydroxyl group. This relationship is depicted in the diagram below.



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Caption: Synthetic relationship of **O-Propargyl-N-Boc-ethanolamine**.

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References

- 1. tert-Butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate, 634926-63-9 | BroadPharm [broadpharm.com]
- 2. achmem.com [achmem.com]
- 3. tert-butyl (2-(prop-2-yn-1-yloxy)ethyl)carbamate; CAS No.: 634926-63-9 [chemshuttle.com]
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